

Part 1: Chemical Identity & Physicochemical Properties[1][2][3]

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Compound of Interest

Compound Name: 6-Bromo-3-difluoromethoxy-2-nitrotoluene

CAS No.: 1805527-71-2

Cat. No.: B1409812

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Table 1: Chemical Specifications

Property	Detail
Chemical Name	6-Bromo-3-difluoromethoxy-2-nitrotoluene
CAS Number	1805527-71-2
Molecular Formula	C ₈ H ₆ BrF ₂ NO ₃
Molecular Weight	282.04 g/mol
SMILES	<chem>Cc1c(NO2)c(OCHF2)ccc1Br</chem>
Physical State	Solid or Viscous Liquid (Batch dependent; verify CoA)
Solubility	Soluble in DCM, DMSO, Ethyl Acetate; Insoluble in Water
Key Moieties	Nitro (-NO ₂), Aryl Bromide (-Br), Difluoromethoxy (-OCHF ₂)

Part 2: Hazard Identification & Toxicology (E-E-A-T Analysis)

2.1 Energetic & Thermal Hazards (Nitro Group) The presence of the nitro group ortho to the methyl group introduces a risk of thermal instability. While the bromine atom provides some steric deactivation, nitro-toluenes are precursors to "self-oxidizing" decomposition events.

- Risk: Runaway exothermic decomposition if heated above 150°C without solvent.
- Control: Differential Scanning Calorimetry (DSC) is mandatory before scaling any reaction >10g to determine the onset temperature of decomposition ().

2.2 Fluorine-Specific Hazards (Difluoromethoxy Group) The -OCHF₂ group is generally chemically stable but poses severe risks under fire conditions.

- Combustion Product: Thermal decomposition releases Hydrogen Fluoride (HF) and Carbonyl Fluoride (COF₂), both of which are immediately toxic to respiratory mucosa and corrosive to

skin/eyes.

- **Metabolic Fate:** While designed for metabolic stability, accidental ingestion may lead to fluoride ion liberation via P450 oxidative dealkylation, carrying a risk of fluorosis or hypocalcemia.

2.3 Acute Toxicology

- **Inhalation:** High risk. Dust or vapor causes respiratory irritation and potential methemoglobinemia (blue skin, dizziness) due to the nitro-aromatic nature.
- **Skin/Eye:** Corrosive/Irritant. The benzylic-like environment (though deactivated) and aryl halide nature suggest strong sensitizing potential.

Part 3: Engineering Controls & Personal Protective Equipment (PPE)

3.1 Engineering Controls

- **Primary Containment:** All handling of the neat solid/liquid must occur within a certified chemical fume hood operating at face velocity >0.5 m/s.
- **Static Control:** Use anti-static liners and ground all glassware. Nitro-aromatics can be sensitive to electrostatic discharge (ESD) in dry environments.

3.2 Personal Protective Equipment (PPE)

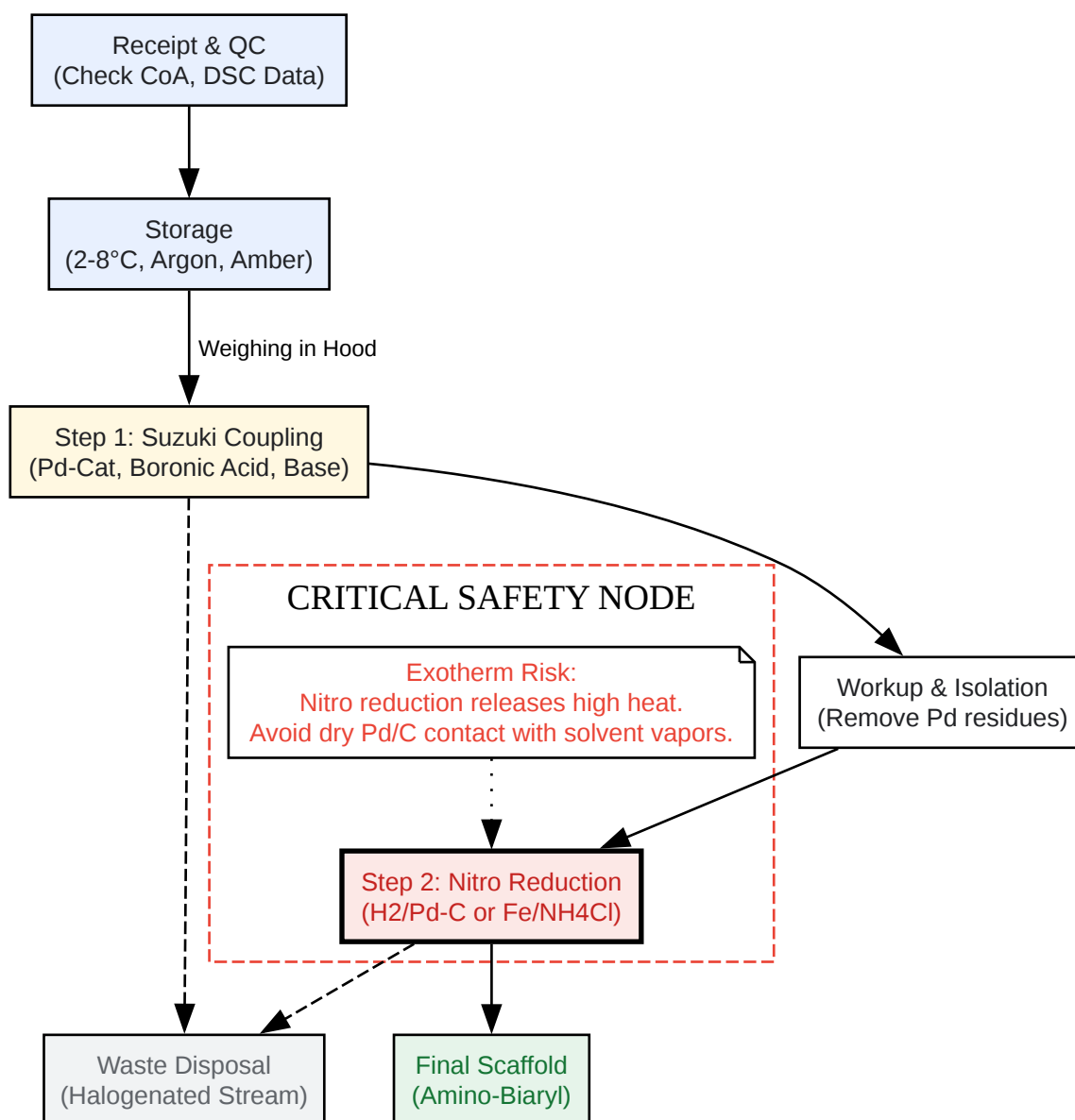
- **Respiratory:** If handling powder outside a hood (not recommended), use a full-face respirator with ABEK-P3 cartridges (protects against organic vapors, acid gases like HF, and particulates).
- **Dermal:** Double-gloving strategy.
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Laminate film (Silver Shield/4H) or thick Nitrile (8 mil) for prolonged handling.
- **Ocular:** Chemical splash goggles. Face shield required during reactor loading.

Part 4: Handling & Synthesis Workflows

4.1 Storage Protocol

- Temperature: Store at 2–8°C.
- Atmosphere: Store under Argon or Nitrogen.^[1] The difluoromethoxy group is stable, but the aryl bromide can undergo slow photolytic degradation; amber vials are required.
- Segregation: Keep away from strong reducing agents (hydrazine, hydrides) and strong bases (which can deprotonate the methyl group, leading to quinone methide-like polymerization).

4.2 Representative Synthesis Workflow The following diagram illustrates a standard usage cycle, highlighting the critical safety decision points when using this intermediate in a Suzuki-Miyaura coupling followed by Nitro reduction.



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Caption: Operational workflow for **6-Bromo-3-difluoromethoxy-2-nitrotoluene**, emphasizing the critical thermal risk during the nitro reduction step.

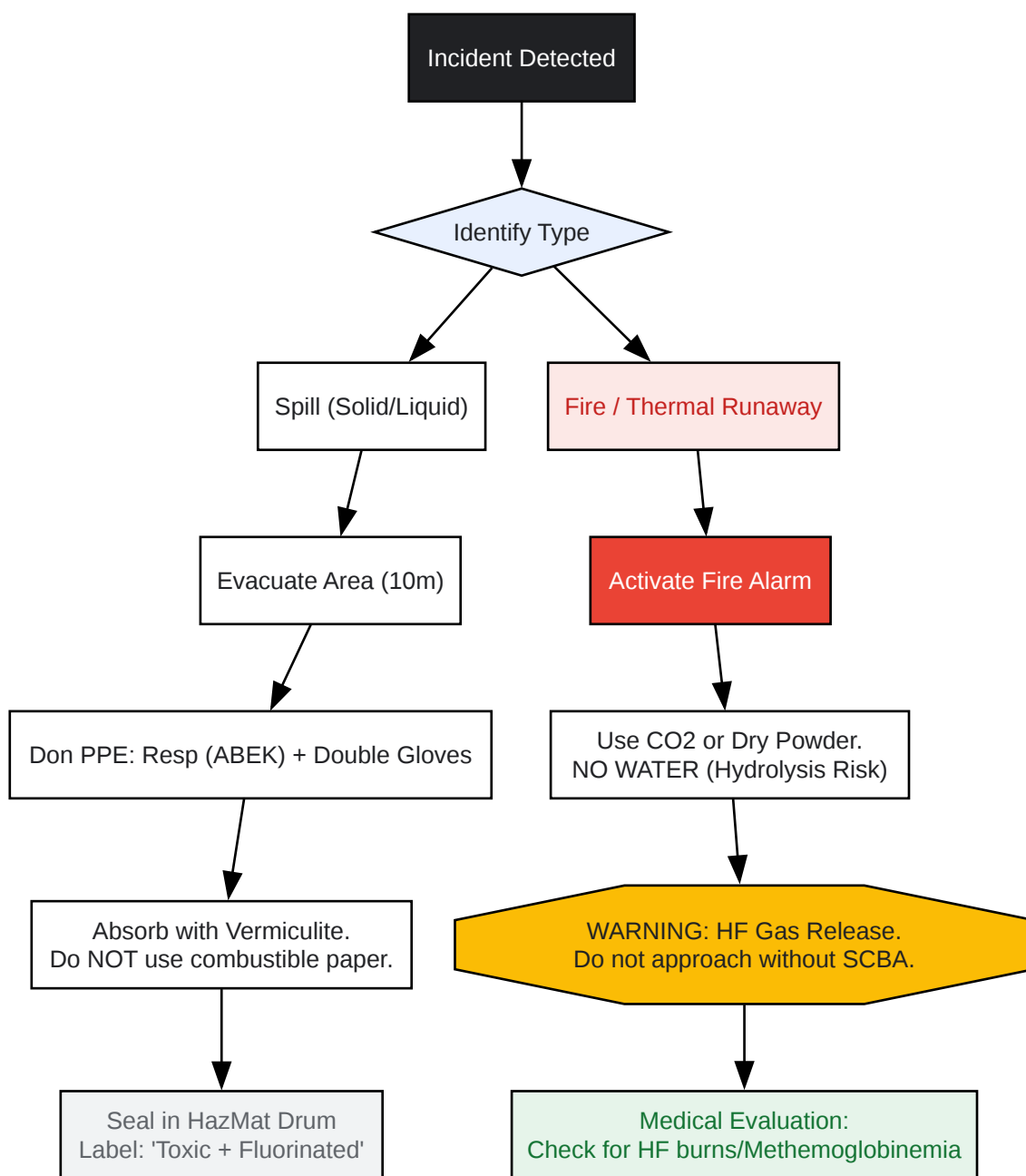
4.3 Experimental Protocol: Safe Suzuki Coupling Standard Operating Procedure (SOP) for 1.0 g Scale:

- Setup: Flame-dry a 25 mL Schlenk flask. Cool under Argon.
- Charging: Add **6-Bromo-3-difluoromethoxy-2-nitrotoluene** (1.0 equiv), Boronic Acid (1.1 equiv), and Base (e.g., K₂CO₃, 2.0 equiv).

- Solvent: Add degassed Dioxane/Water (4:1). Note: Degassing is crucial to prevent homocoupling and preserve catalyst.
- Catalyst: Add Pd(dppf)Cl₂ (0.05 equiv) last against a counter-flow of Argon.
- Reaction: Heat to 80°C. Safety: Do not exceed 100°C due to the nitro group's thermal sensitivity.
- Quench: Cool to RT, dilute with EtOAc, wash with brine.

Part 5: Emergency Response & Waste Disposal

5.1 Emergency Decision Tree In the event of a loss of containment, immediate action is required to mitigate HF exposure and explosion risks.



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Caption: Emergency response protocol distinguishing between containment failure and thermal events.

5.2 Waste Disposal

- Classification: Hazardous Chemical Waste (Toxic, Halogenated).

- Segregation: Do not mix with ketone solvents (acetone) in waste drums if strong bases are present (exotherm risk).
- Labeling: Must explicitly state "Contains Organic Fluorine" to alert incineration facilities of HF generation potential.

References

- Synthesis of Difluoromethoxy Arenes
 - Title: "Recent Advances in the Synthesis of Difluoromethoxy-Substituted Arenes."
 - Source: Journal of Organic Chemistry (General Methodology Reference).
 - Context: Protocols for introducing -OCHF₂ groups using ClCF₂H and base.
 - URL: [\[Link\]](#)
- Title: "Safe Handling of Energetic Materials and Nitro Compounds."
- Compound Data Source (Analogous Structures): Title: "Safety Data Sheet: 2-Bromo-6-nitrotoluene (Structural Analog)." Source: Thermo Fisher Scientific. Context: Used for inferring thermal hazards of the nitro-bromo-toluene core.
- Vendor Reference (Identity Verification)
 - Title: "Product Page: **6-Bromo-3-difluoromethoxy-2-nitrotoluene** (CAS 1805527-71-2)."
 - Source: MolCore / ChemicalBook.
 - Context: Verification of CAS and chemical structure. [\[2\]](#)[\[3\]](#)

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Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [\[pdf.benchchem.com\]](#)
- [2. 2-Bromo-3,6-difluorotoluene | C7H5BrF2 | CID 50998403 - PubChem](#) [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)

- [3. rhea-db.org \[rhea-db.org\]](https://rhea-db.org)
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